

Crystal Structure Analysis of 3-Methyl-4-isoquinolinamine Remains Elusive in Public Domain

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Compound of Interest

Compound Name: 3-Methyl-4-isoquinolinamine

Cat. No.: B15371442

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A comprehensive search for the crystal structure of **3-Methyl-4-isoquinolinamine** has yielded no publicly available crystallographic data. Despite extensive investigation of scientific databases and literature, the specific atomic coordinates, unit cell parameters, and space group for this compound have not been reported. Consequently, a detailed technical guide on its crystal structure analysis, as requested, cannot be compiled at this time.

While direct structural data for **3-Methyl-4-isoquinolinamine** is unavailable, research on related isoquinoline derivatives provides some context for its potential synthesis and properties. Studies on the synthesis of various 3-methyl isoquinolines have been reported, outlining general methodologies for the creation of this class of compounds.[1][2] Additionally, research into the biological activity of isoquinolinamine derivatives has indicated their potential as antiproliferative agents in certain cancer cell lines, though specific signaling pathways for **3-Methyl-4-isoquinolinamine** have not been elucidated.[3]

The Cambridge Structural Database (CSD), a comprehensive repository for small-molecule crystal structures, does not contain an entry for **3-Methyl-4-isoquinolinamine**. This further underscores the current lack of experimentally determined structural information in the public domain.

Without the foundational crystallographic data, it is not possible to provide the requested in-depth technical guide, including tables of quantitative data, detailed experimental protocols for structure determination, or visualizations of associated signaling pathways.

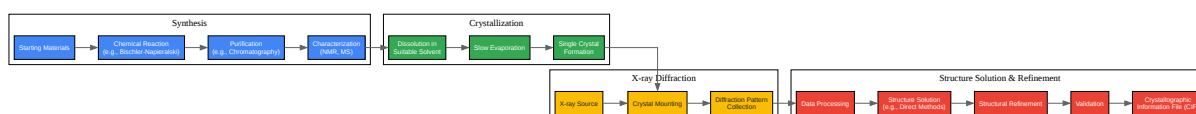
Researchers and drug development professionals interested in the crystal structure of **3-Methyl-4-isoquinolinamine** may need to undertake its synthesis and subsequent single-crystal X-ray diffraction analysis to determine these properties.

General Synthetic Approaches for Isoquinolines

Several methods for the synthesis of the isoquinoline scaffold are well-established in organic chemistry. These often involve the cyclization of substituted phenethylamines or benzylamines. Common named reactions for isoquinoline synthesis include:

- **Bischler-Napieralski Reaction:** This reaction involves the intramolecular cyclization of a β -arylethylamide in the presence of a dehydrating agent like phosphorus pentoxide or phosphoryl chloride to form a dihydroisoquinoline, which can then be dehydrogenated to the isoquinoline.
- **Pictet-Spengler Reaction:** This method involves the condensation of a β -arylethylamine with an aldehyde or ketone, followed by an acid-catalyzed cyclization to form a tetrahydroisoquinoline. Subsequent oxidation can yield the aromatic isoquinoline.
- **Pomeranz-Fritsch Reaction:** This synthesis involves the acid-catalyzed cyclization of a benzalaminoacetal to form the isoquinoline ring system.

A logical workflow for obtaining the desired crystal structure data would involve synthesizing the compound, followed by crystallization and X-ray diffraction analysis.



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References

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